

5-Chloroisatin (CAS 17630-76-1): A Technical Guide for Researchers

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Compound of Interest

Compound Name: 5-Chloroisatin

Cat. No.: B099725

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An In-depth Review of the Synthesis, Physicochemical Properties, and Biological Activities of a Versatile Heterocyclic Compound

For Researchers, Scientists, and Drug Development Professionals

Abstract

5-Chloroisatin, a halogenated derivative of isatin, is a versatile heterocyclic compound that has garnered significant interest in medicinal chemistry and drug discovery. Its indole-2,3-dione core structure serves as a privileged scaffold for the synthesis of a wide array of biologically active molecules. This technical guide provides a comprehensive overview of **5-chloroisatin**, encompassing its physicochemical properties, synthesis, and known biological activities. While quantitative biological data for the parent compound is limited in publicly available literature, this document summarizes the reported activities of its derivatives, including their anticancer, antiviral, and enzyme-inhibiting properties. Detailed experimental protocols for relevant biological assays and a conceptual workflow for the synthesis and evaluation of isatin derivatives are also provided to aid researchers in their investigations.

Physicochemical Properties

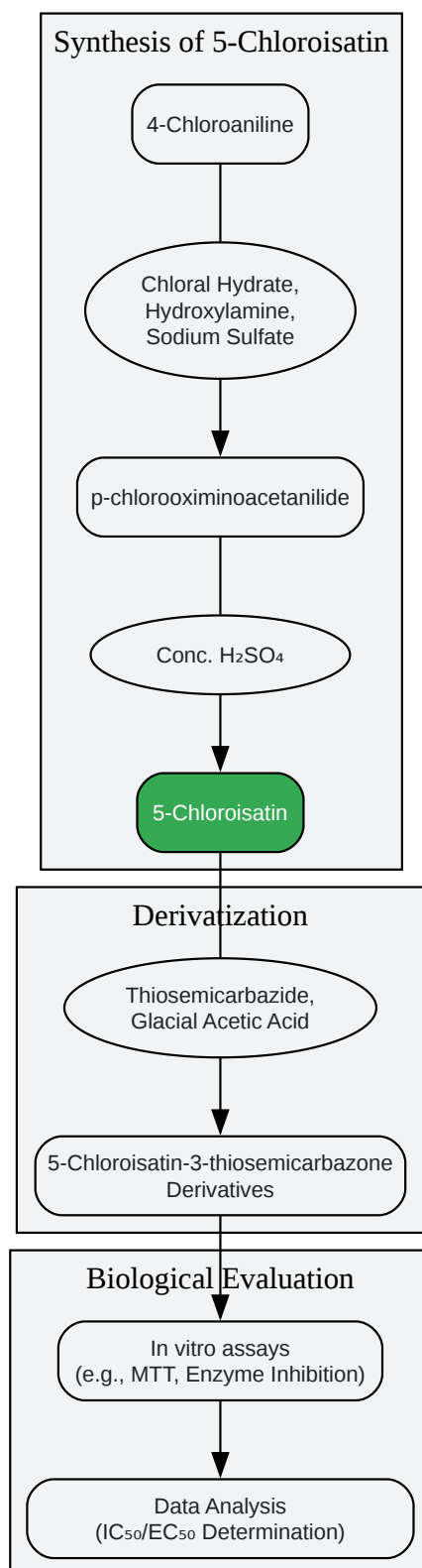
5-Chloroisatin is a pale yellow to reddish-brown crystalline powder. Its key physicochemical properties are summarized in the table below.

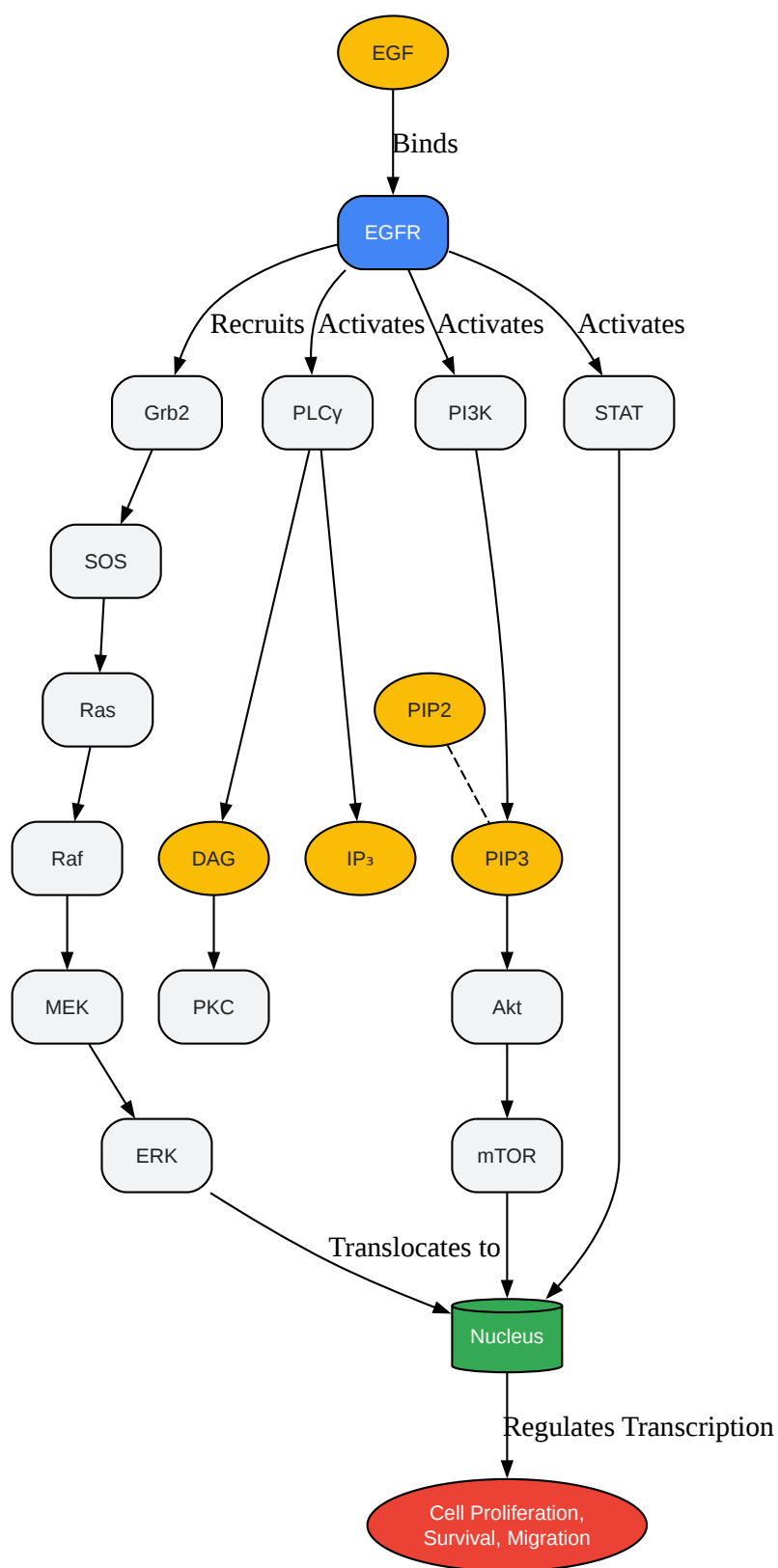
Property	Value	Reference
CAS Number	17630-76-1	[1][2][3][4]
Molecular Formula	C ₈ H ₄ ClNO ₂	[1][2][3][4]
Molecular Weight	181.58 g/mol	[1][2][3][4]
IUPAC Name	5-chloro-1H-indole-2,3-dione	
Synonyms	5-Chloroindoline-2,3-dione	[3][4]
Appearance	Pale yellow to reddish or yellow-brownish powder	[2]
Melting Point	254-258 °C	[2]
Solubility	Insoluble in water	
SMILES	<chem>C1=CC2=C(C=C1Cl)C(=O)C(=O)N2</chem>	[1]
InChI	InChI=1S/C8H4ClNO2/c9-4-1-2-6-5(3-4)7(11)8(12)10-6/h1-3H,(H,10,11,12)	

Synthesis and Characterization

The synthesis of **5-chloroisatin** is commonly achieved through the Sandmeyer isatin synthesis. This method involves the reaction of 4-chloroaniline with chloral hydrate and hydroxylamine to form an isonitrosoacetanilide intermediate, which is then cyclized in the presence of a strong acid, such as sulfuric acid, to yield the final product.

A representative experimental workflow for the synthesis and subsequent derivatization of isatin compounds is depicted below.



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